

An In-depth Technical Guide to 2-Mercaptosuccinic Acid

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Compound of Interest

Compound Name: 2-Thioxosuccinic acid

Cat. No.: B15072678

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This technical guide provides a comprehensive overview of 2-Mercaptosuccinic acid, a compound of significant interest in various scientific and biomedical fields. This document elucidates its chemical identity, and physical properties, and explores its applications, particularly focusing on data and methodologies pertinent to research and development.

Chemical Identification and Properties

2-Mercaptosuccinic acid, often referred to as thiomalic acid, is a dicarboxylic acid containing a thiol group. This structure imparts unique chemical properties that are leveraged in various applications.

Table 1: Chemical Identifiers for 2-Mercaptosuccinic Acid

Identifier	Value
CAS Number	70-49-5[1][2][3][4][5]
IUPAC Name	2-Sulfanylbutanedioic acid[6]
Synonyms	Thiomalic acid[1][3][6], 2-Mercaptosuccinic acid[6]
Molecular Formula	C ₄ H ₆ O ₄ S[1]
Molecular Weight	150.15 g/mol [3][4]
SMILES	OC(=O)CC(S)C(O)=O[3]
InChI Key	NJRXVEJTAYWCQJ-UHFFFAOYSA-N[3]

Table 2: Physicochemical Properties of 2-Mercaptosuccinic Acid

Property	Value
Melting Point	155-157 °C[3]
Assay	≥ 97%[3]
Appearance	White crystalline powder

Experimental Applications and Protocols

2-Mercaptosuccinic acid's utility spans various research domains, from a capping agent in nanoparticle synthesis to a key component in biomedical assays.

2-Mercaptosuccinic acid is instrumental in the aqueous synthesis of cadmium telluride (CdTe) quantum dots (QDs), where it acts as a stabilizing and capping agent.

Experimental Protocol:

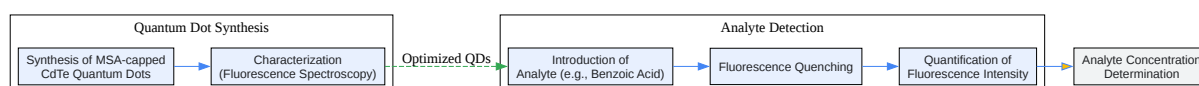
A detailed protocol for the synthesis of mercaptosuccinic acid-capped CdTe quantum dots has been described. In a typical synthesis, a cadmium precursor is dissolved in water, and mercaptosuccinic acid is added as a capping agent. The pH of the solution is adjusted,

followed by the introduction of a tellurium source under controlled temperature and atmospheric conditions. The reaction mixture is then refluxed for varying durations to allow for the growth of CdTe QDs of different sizes, which exhibit size-dependent fluorescence.

Mercaptosuccinic acid-capped CdTe quantum dots have been utilized in the development of fluorescent probes for the detection of food preservatives like benzoic acid and total parabens. The mechanism relies on the quenching of the quantum dot fluorescence upon interaction with the target analytes.

Logical Workflow for Analyte Detection

The application of 2-mercaptosuccinic acid-capped quantum dots for analyte detection follows a logical workflow that can be visualized.



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Caption: Workflow for analyte detection using MSA-capped quantum dots.

This diagram illustrates the sequential process, starting from the synthesis and characterization of mercaptosuccinic acid (MSA)-capped quantum dots to their application in detecting specific analytes through fluorescence quenching. The workflow highlights the key stages involved in developing such a sensor system.

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